

# Isopropyl Isocyanate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Isopropyl isocyanate*

Cat. No.: *B058004*

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For immediate release: This in-depth technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and reactivity of **isopropyl isocyanate**. Designed for researchers, scientists, and professionals in drug development, this document offers a consolidated resource of key data, experimental protocols, and safety information to support ongoing research and development efforts.

## Core Physicochemical Properties

**Isopropyl isocyanate** ( $(\text{CH}_3)_2\text{CHNCO}$ ) is a highly reactive, colorless to light yellow liquid with a pungent odor.[1][2][3] It is a crucial building block in organic synthesis, particularly in the pharmaceutical and polymer industries.[4][5] Its utility stems from the electrophilic nature of the isocyanate group, which readily reacts with nucleophiles.[4]

## Quantitative Data Summary

The following tables summarize the key physicochemical properties of **isopropyl isocyanate**.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>7</sub> NO	[6]
Molecular Weight	85.10 g/mol	
CAS Number	1795-48-8	[7]
EC Number	217-276-5	
Boiling Point	74-75 °C	[1][7]
Melting Point	< -75 °C	[1][7]
Density	0.866 g/mL at 25 °C	[1][7]
Refractive Index	n <sub>20</sub> /D 1.382	[1][7]
Vapor Pressure	100 mmHg at 25 °C	[1]
Flash Point	-3 °C (-9.5 °C also reported)	[1]
Solubility	Insoluble in water; Soluble in chloroform and ethyl acetate. [1][2][3][7]	

Identifier	Value	Reference
IUPAC Name	2-isocyanatopropane	[2][4]
InChI	1S/C <sub>4</sub> H <sub>7</sub> NO/c1-4(2)5-3-6/h4H,1-2H3	[6]
InChI Key	GSLTVFIVJMCNBH-UHFFFAOYSA-N	
SMILES	CC(C)N=C=O	[6]

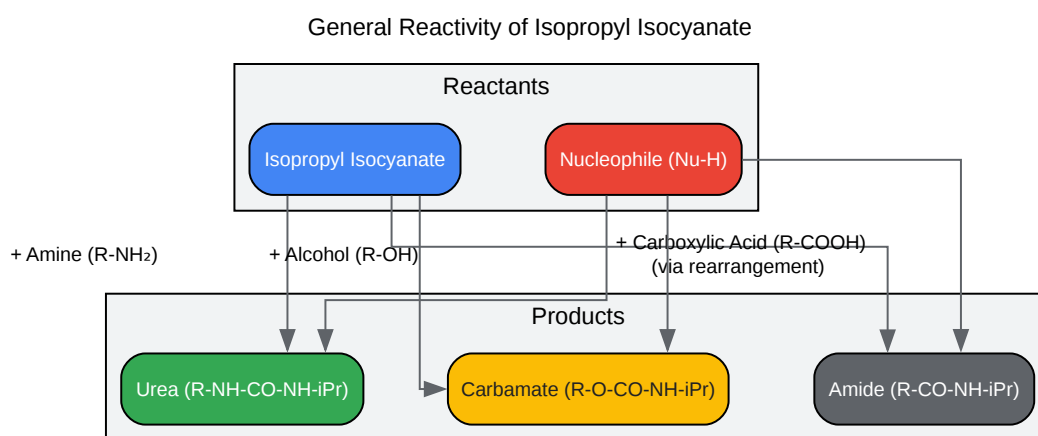
## Reactivity and Applications

The primary value of **isopropyl isocyanate** in organic synthesis lies in its role as a versatile electrophile for introducing the isopropylcarbamoyl moiety.[4] The electrophilic carbon atom in

the isocyanate group ( $-N=C=O$ ) is susceptible to nucleophilic attack, leading to the formation of various important chemical linkages.[4]

## General Reaction Pathway

The following diagram illustrates the general reaction of **isopropyl isocyanate** with common nucleophiles.



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Caption: General reaction pathways of **isopropyl isocyanate** with nucleophiles.

This reactivity is fundamental to its application in several areas:

- **Pharmaceuticals:** **Isopropyl isocyanate** is a critical intermediate for constructing molecular scaffolds for active pharmaceutical ingredients (APIs).[4] It is used in the synthesis of protease inhibitors and other small-molecule therapeutics.[4] For instance, it has been used as a reagent in the preparation of androgen receptor antagonists for prostate cancer treatment and in the synthesis of selective dual inhibitors of mTORC1 and mTORC2.[7]

- Polymer Science: It serves as a precursor for creating polyurethane and polyurea-based materials with specific properties.[4][5]
- Derivatization Reagent: It is also employed as a derivatization reagent for the stereoisomeric analysis of secondary alcohols.[8]

## Experimental Protocols

### Synthesis of Isopropyl Isocyanate

Several methods for the laboratory-scale synthesis of **isopropyl isocyanate** have been reported. A common approach involves the reaction of a primary amine with a phosgene equivalent, such as bis(trichloromethyl) carbonate (triphosgene), in an inert solvent.

Objective: To synthesize **isopropyl isocyanate** from isopropylamine and bis(trichloromethyl) carbonate.

Materials:

- Isopropylamine
- Bis(trichloromethyl) carbonate
- Tetrahydrofuran (THF), anhydrous
- Nitrogen gas
- 500 mL four-necked flask
- Mechanical stirrer
- Constant pressure dropping funnel
- Reflux condenser
- Thermometer
- Heating mantle

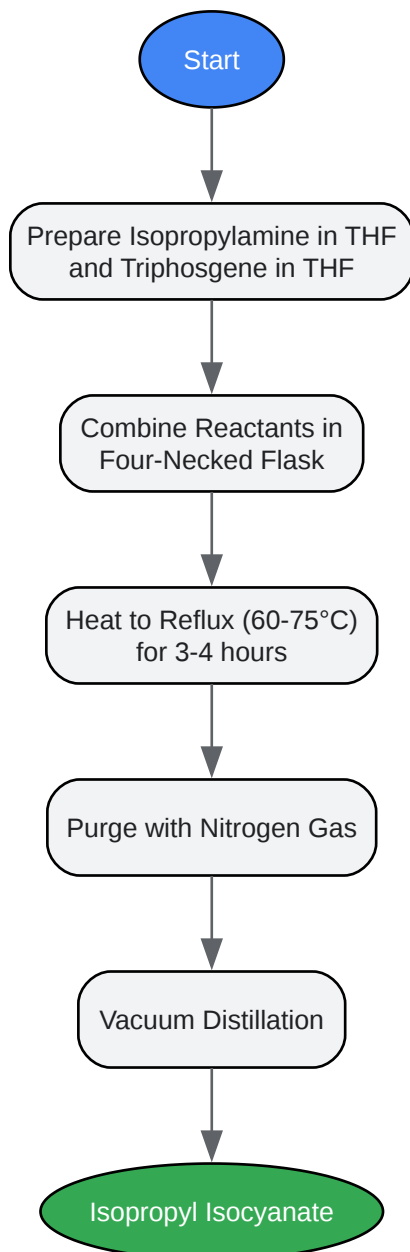
- Vacuum distillation apparatus

Procedure:

- In a 500 mL four-necked flask equipped with a mechanical stirrer, constant pressure dropping funnel, reflux condenser, and thermometer, add 1 mole of isopropylamine and 200 mL of anhydrous tetrahydrofuran.<sup>[9]</sup>
- Begin stirring the solution.<sup>[9]</sup>
- Slowly add a solution of bis(trichloromethyl) carbonate (appropriate molar ratio, e.g., 0.45 moles) dissolved in 100-120 mL of tetrahydrofuran to the flask at room temperature under vigorous stirring.<sup>[9][10]</sup>
- After the addition is complete, heat the reaction mixture to reflux (approximately 60-75 °C) and maintain the reaction for 3-4 hours.<sup>[9][10]</sup>
- Upon completion of the reaction, purge the system with nitrogen gas to remove any hydrogen chloride gas produced.<sup>[9][10]</sup>
- Recover the tetrahydrofuran by vacuum distillation.<sup>[9][10]</sup>
- Distill the remaining mixture to isolate the **isopropyl isocyanate** product.<sup>[9]</sup>

The following diagram outlines the general workflow for the synthesis of **isopropyl isocyanate**.

## Synthesis Workflow for Isopropyl Isocyanate



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